

Safety, handling, and storage of Thiazole-5-carboxyaldehyde

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Compound of Interest

Compound Name: Thiazole-5-carboxyaldehyde

Cat. No.: B092649

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An In-depth Technical Guide to **Thiazole-5-carboxyaldehyde**: Safety, Handling, and Storage

Introduction

Thiazole-5-carboxyaldehyde (CAS No. 1003-32-3) is a heterocyclic aldehyde featuring a thiazole ring substituted with a carboxaldehyde group at the 5-position.^[1] This structure imparts specific reactivity, making it a valuable and versatile building block in organic synthesis.^{[1][2]} It is frequently utilized as an intermediate in the pharmaceutical industry for creating complex heterocyclic compounds and for the synthesis of active pharmaceutical ingredients (APIs).^{[1][2]} Its applications also extend to the development of agrochemicals, specialty materials, dyes, and pigments.^{[1][2]} Given its reactivity and use in sensitive applications, a thorough understanding of its safety, handling, and storage is critical for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Thiazole-5-carboxyaldehyde is typically a light yellow to yellow liquid or a solid (powder to lump), which is soluble in alcohol and ether but only moderately soluble in water.^{[2][3][4]} A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	1003-32-3	[2][5]
Molecular Formula	C ₄ H ₃ NOS	[1][2][5]
Molecular Weight	113.14 g/mol	[1][2][5]
Appearance	Light yellow to yellow liquid; solid powder to lump	[2][3][6]
Melting Point	229 °C (decomposes)	[3][7]
Boiling Point	92-94 °C at 16 mmHg (21 hPa)	[3][7]
Density	1.304 g/mL at 25 °C	[8]
Flash Point	88.3 °C to 98 °C (closed cup)	[1][7]
Refractive Index	n _{20/D} 1.5874	
Purity	≥ 95-97%	[2]

Safety and Hazard Information

Thiazole-5-carboxyaldehyde is classified as a hazardous substance. It is harmful if swallowed, causes serious eye irritation, and may cause an allergic skin reaction.[5] The chemical, physical, and toxicological properties have not been thoroughly investigated, warranting cautious handling.[5]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction

Source:[5][9]

Label Elements

- Pictogram: GHS07 (Exclamation Mark)[5]
- Signal Word: Warning[5][9]
- Hazard Statements: H302, H317, H319[5][9]
- Precautionary Statements: P280, P305 + P351 + P338[5][9]

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are essential to minimize risk and exposure.

Engineering Controls

- Work in a well-ventilated area.[8]
- Provide appropriate exhaust ventilation at places where dust or aerosols may form.[7]

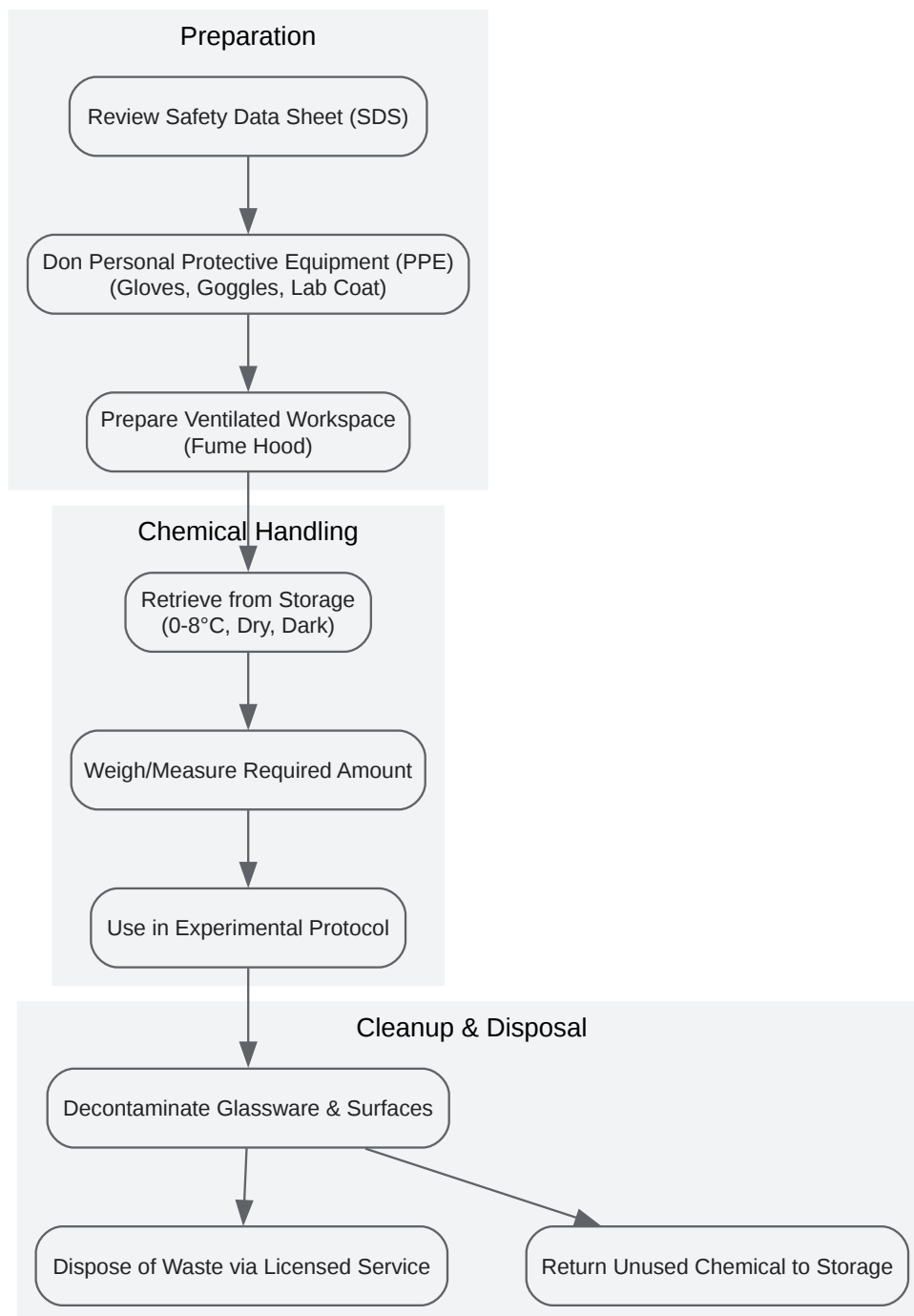
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or other approved eye protection.[5]
- Skin Protection: Wear chemically resistant gloves.[5][8]
- Body Protection: Wear protective clothing.[5][8]
- Respiratory Protection: For nuisance exposures, use a P95 (US) or P1 (EU) particle respirator. For higher-level protection, use approved respirator cartridges such as type OV/AG/P99 (US) or ABEK-P2 (EU).[7]

General Hygiene

- Avoid contact with skin, eyes, and clothing.[7]
- Wash hands thoroughly after handling.
- Avoid breathing vapors, mist, or gas.[5]

General Handling Workflow for Thiazole-5-carboxyaldehyde

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Caption: General laboratory workflow for handling **Thiazole-5-carboxyaldehyde**.

Storage and Stability

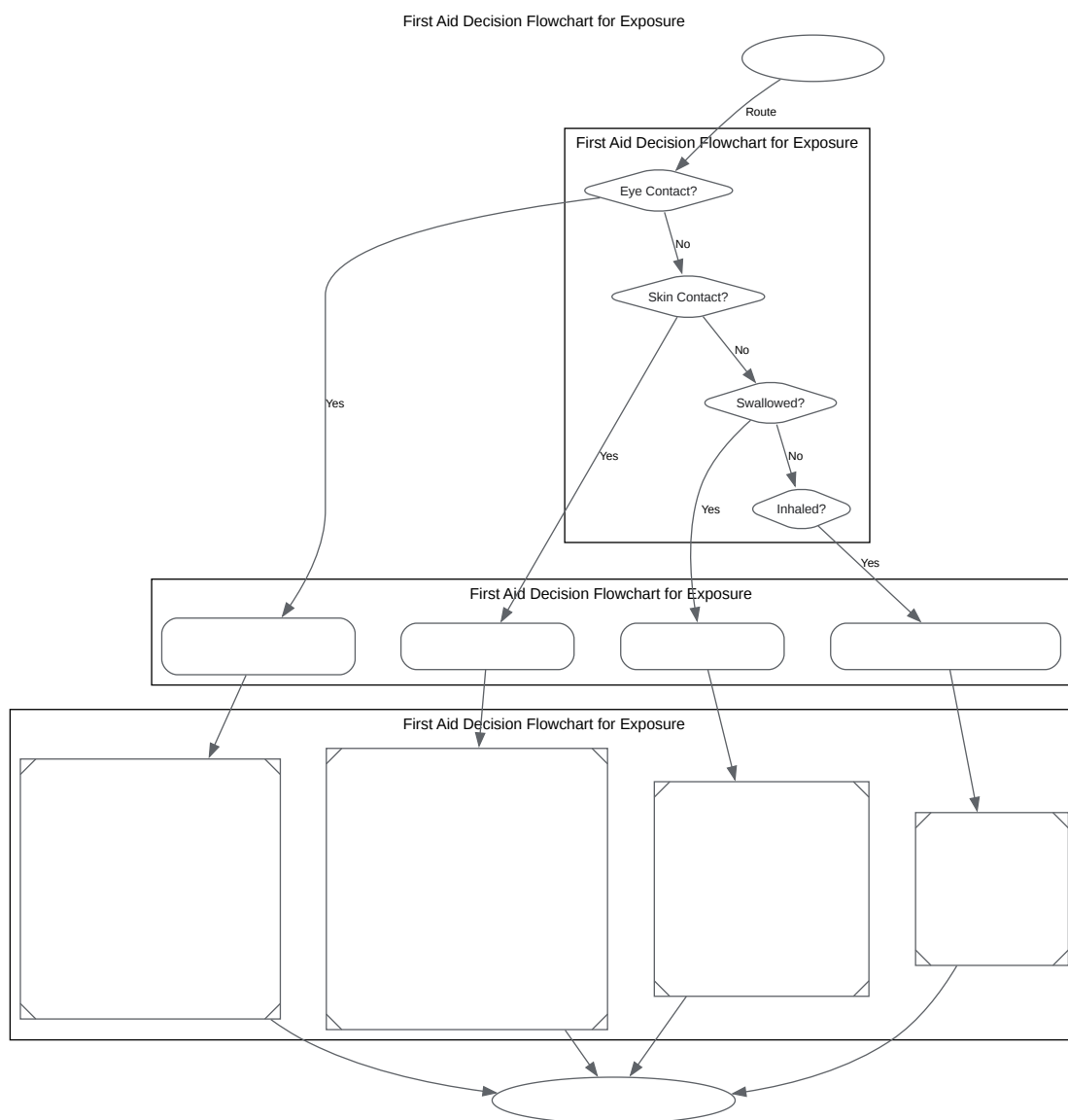
Proper storage is crucial to maintain the purity and stability of **Thiazole-5-carboxyaldehyde**.

- **Storage Temperature:** Store in a cool place, with some suppliers recommending 0-8°C.^{[2][7]} Other sources suggest room temperature.^{[3][9]} It is best to follow the recommendation on the supplier-specific label.
- **Conditions:** Keep the container tightly closed in a dry and well-ventilated place.^{[7][8]} Store in a dark place as it may be light-sensitive.^{[3][9]}
- **Stability:** The compound is stable under recommended storage conditions.^{[5][7]}
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.^[7]

First Aid and Emergency Procedures

In case of exposure, follow these first aid measures and seek medical advice.

- **General Advice:** Consult a physician and show them the Safety Data Sheet (SDS).^[5]
- **If Swallowed:** Rinse mouth with water. Do not induce vomiting. Call a physician immediately.
- **In Case of Skin Contact:** Wash off with soap and plenty of water. If skin irritation or a rash occurs, get medical advice.
- **In Case of Eye Contact:** Rinse cautiously with water for several minutes.^[5] Remove contact lenses, if present and easy to do. Continue rinsing.^[5] If eye irritation persists, get medical attention.
- **If Inhaled:** Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.



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Caption: Decision flowchart for first aid response to exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products can form, including carbon oxides, nitrogen oxides (NOx), and sulphur oxides.[7]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[5] Evacuate personnel to safe areas and ensure adequate ventilation.[5] Avoid breathing vapors, mist, or gas.[5]
- Environmental Precautions: Prevent product from entering drains.[5][7]
- Containment and Cleanup: Pick up and arrange disposal without creating dust.[5] Sweep up and shovel the material into suitable, closed containers for disposal.[5]

Disposal Considerations

Dispose of **Thiazole-5-carboxyaldehyde** and its contaminated packaging in accordance with local, state, and federal regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company.[5] Consider burning in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Contaminated Packaging: Dispose of as unused product.[5]

Experimental Protocols

Detailed experimental protocols using **Thiazole-5-carboxyaldehyde** are highly specific to the desired synthetic target. However, the literature describes general procedures for the synthesis of various thiazole derivatives. For example, the Hantzsch thiazole synthesis is a common method, and Claisen-Schmidt condensation reactions are used to create thiazole-based chalcones.[10][11]

When using **Thiazole-5-carboxyaldehyde** as a reactant, a generalized experimental workflow would involve:

- **Reaction Setup:** Under an inert atmosphere (if required by the specific reaction), dissolve or suspend **Thiazole-5-carboxaldehyde** in an appropriate dry solvent in a reaction vessel.
- **Reagent Addition:** Add other reactants, catalysts, or reagents to the mixture, often controlling the temperature with an ice or oil bath.
- **Reaction Monitoring:** Monitor the progress of the reaction using techniques like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, quench the reaction mixture (e.g., with water or a saturated salt solution) and extract the product into an organic solvent.
- **Purification:** Purify the crude product using methods such as column chromatography on silica gel, recrystallization, or distillation to obtain the pure target compound.[12]
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques like Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry.[10]

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